

# handling and stability of 4-azidobenzaldehyde

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## Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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## Safety & Handling FAQ

**Q1: What is the most critical safety risk when handling 4-azidobenzaldehyde?** The most critical risk is its **exceptional shock sensitivity**, meaning it can detonate upon impact. A drop-weight impact test yielded a positive result with an H50 value of about 11 kg-cm, evidenced by the sample converting to a solid char with gas generation [1]. One U.S. patent explicitly describes it as an "exceptionally explosive substance" [1].

**Q2: What specific handling precautions are recommended?**

- **Primary Precautions:** Always use a blast shield and work behind a safety sash. Never handle the neat (pure) compound in quantities larger than very small amounts [1].
- **Manipulation Strategy:** It is strongly recommended to manipulate the compound as a **dilute solution** rather than in its neat form to greatly reduce the risk of explosion [1].
- **General Care:** Shield the compound from light and heat, as these can potentially initiate a reaction [1].

**Q3: How should 4-azidobenzaldehyde be stored?** For short-term storage, it may be kept at room temperature (RT). For long-term storage, it is recommended to be kept at **2-6°C** [2]. Always check the updated Safety Data Sheet (SDS) for the specific lot you receive, as suppliers have updated their documentation to reflect the shock sensitivity hazard [1].

**Q4: I have an old MSDS for this compound that doesn't mention explosiveness. Is it still valid?** No. Suppliers like TCI America have updated their Material Safety Data Sheets (MSDS) after being alerted to the hazard. You should **discard any old versions and obtain the latest SDS** [1].

## Basic Compound Information

The table below summarizes the core identifiers and physical characteristics of **4-azidobenzaldehyde**.

Property	Description
CAS Number	24173-36-2 [3] [4] [2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O [3] [4] [2]
Molecular Weight	147.13 g/mol [3] [2]
Common Names	<i>p</i> -Azidobenzaldehyde, 4-Formylphenyl azide [4] [2]
Appearance	Light yellow to yellow oil [2]
Purity	Typically ≥97% [2]

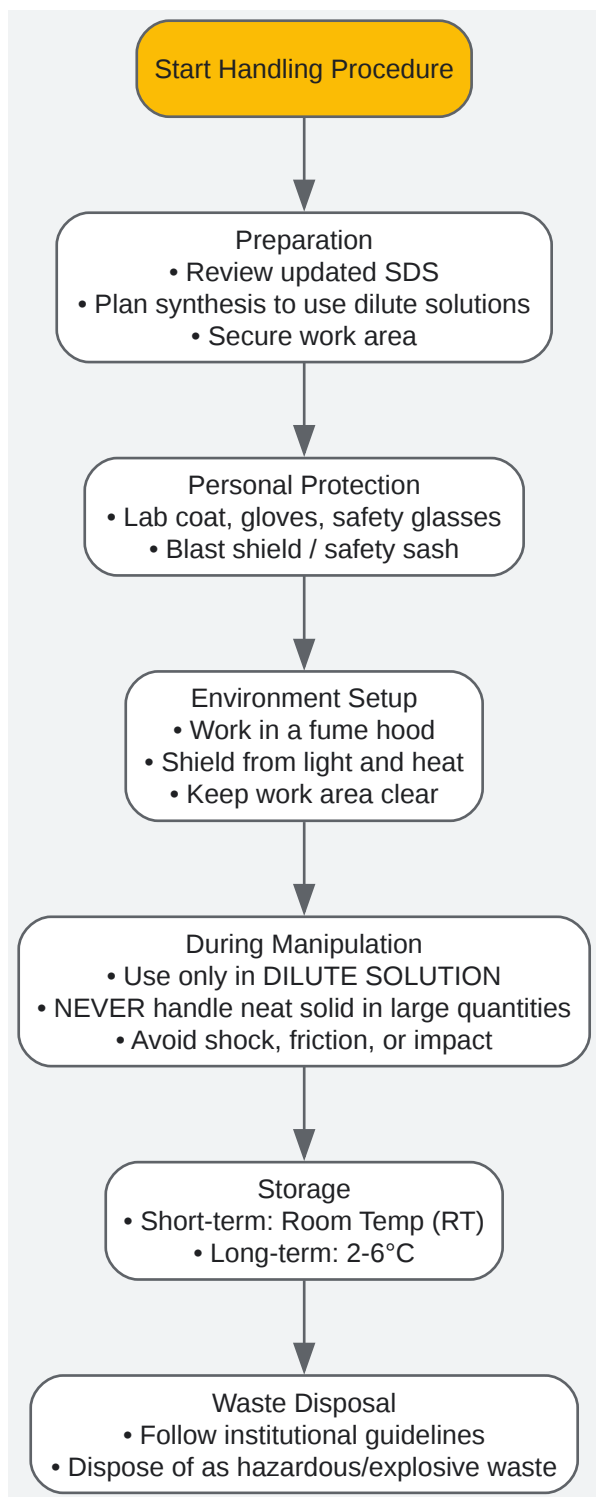
## Applications & Uses

**4-Azidobenzaldehyde** is a versatile reagent used in organic synthesis and chemical biology. Its key applications include [3] [2]:

- **Click Chemistry:** Participating in "click" reactions, such as cycloadditions with alkynes, to form triazoles.
- **Photoaffinity Labeling:** The azide group can be activated by light to form covalent bonds with nearby molecules, useful for studying biomolecular interactions.
- **Pharmaceutical Intermediate:** Serving as a scaffold or precursor in the synthesis of various bioactive compounds and pharmaceuticals.
- **Material Science:** Used in the development of novel functional materials.

## Safe Handling Workflow

The following diagram outlines the critical steps for safely handling **4-azidobenzaldehyde**, from preparation to waste disposal.



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## Emergency Troubleshooting Guide

Issue	Possible Cause	Immediate Action & Prevention
<b>Unexpected decomposition or charring</b>	Shock or impact to neat material; exposure to heat or light.	<b>Immediate Action:</b> Evacuate the area if safe to do so. Alert personnel to the potential explosion hazard. <b>Prevention:</b> Always use dilute solutions; enforce strict handling protocols [1].
<b>Outdated MSDS lacks hazard warnings</b>	Use of superseded safety documentation.	<b>Action:</b> Obtain and consult the most recent SDS from the supplier (e.g., TCI America). <b>Prevention:</b> Implement a system for regular SDS review and updates [1].
<b>Crystallization or precipitation from solution</b>	Solvent evaporation or temperature change concentrating the azide.	<b>Action:</b> Do not scrape or disturb the solid. Gently re-dissolve by adding more solvent if possible. If not, treat as neat, shock-sensitive material. <b>Prevention:</b> Store solutions at consistent, cool temperatures [1] [2].

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## References

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To cite this document: Smolecule. [handling and stability of 4-azidobenzaldehyde]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b605323#handling-and-stability-of-4-azidobenzaldehyde]

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